

A Head-to-Head Comparison of NPSR1 Antibody Performance for Researchers

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Compound of Interest

Compound Name: *Neuropeptide S*

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For scientists and drug development professionals investigating the role of **Neuropeptide S** Receptor 1 (NPSR1) in conditions like asthma, anxiety, and inflammatory diseases, selecting a high-performing and reliable antibody is critical for generating accurate and reproducible data. [1] This guide provides a comprehensive comparison of commercially available NPSR1 antibodies, presenting a side-by-side analysis of their performance in key applications, supported by experimental data and detailed protocols.

NPSR1 Signaling Pathway

NPSR1 is a G protein-coupled receptor that, upon binding its ligand **Neuropeptide S** (NPS), activates downstream signaling cascades.[1][2] This activation primarily involves Gαq and Gαs proteins, leading to the mobilization of intracellular calcium and the production of cyclic AMP (cAMP).[1][2] These signaling events ultimately influence a range of cellular responses, including gene expression changes related to cell proliferation, immune response, and morphogenesis.[3] The diagram below illustrates the key steps in the NPSR1 signaling pathway.

Caption: NPSR1 signaling cascade upon NPS binding.

Performance Comparison of NPSR1 Antibodies

The following table summarizes the specifications and validated applications of several commercially available NPSR1 antibodies. This data has been compiled from manufacturer datasheets to provide a comparative overview.

Antibody/Supplier	Catalog #	Type	Host	Reactivity	Western Blot (WB)	Immunohistochemistry (IHC)	Immunocytochemistry / Immunofluorescence (ICC/IF)	Flow Cytometry	ELISA
Thermo Fisher Scientific	PA5-24177	Polyclonal	Rabbit	Human, Mouse	✓				
Thermo Fisher Scientific	PA5-100959	Polyclonal	Rabbit	Human, Mouse, Rat	✓ (1:500-1:2000)	✓ (1:50-1:200)	✓ (1:100-1:500)		
Thermo Fisher Scientific	PA5-52442	Polyclonal	Rabbit	Human	✓ (Paraffin)				
Boster Bio	A03835	Polyclonal	Rabbit	Human, Mouse, Rat	✓ (1:500-1:2000)	✓ (1:500-20000)			
Proteintech	25085-1-AP	Polyclonal	Rabbit	Human	✓ (1:200)				

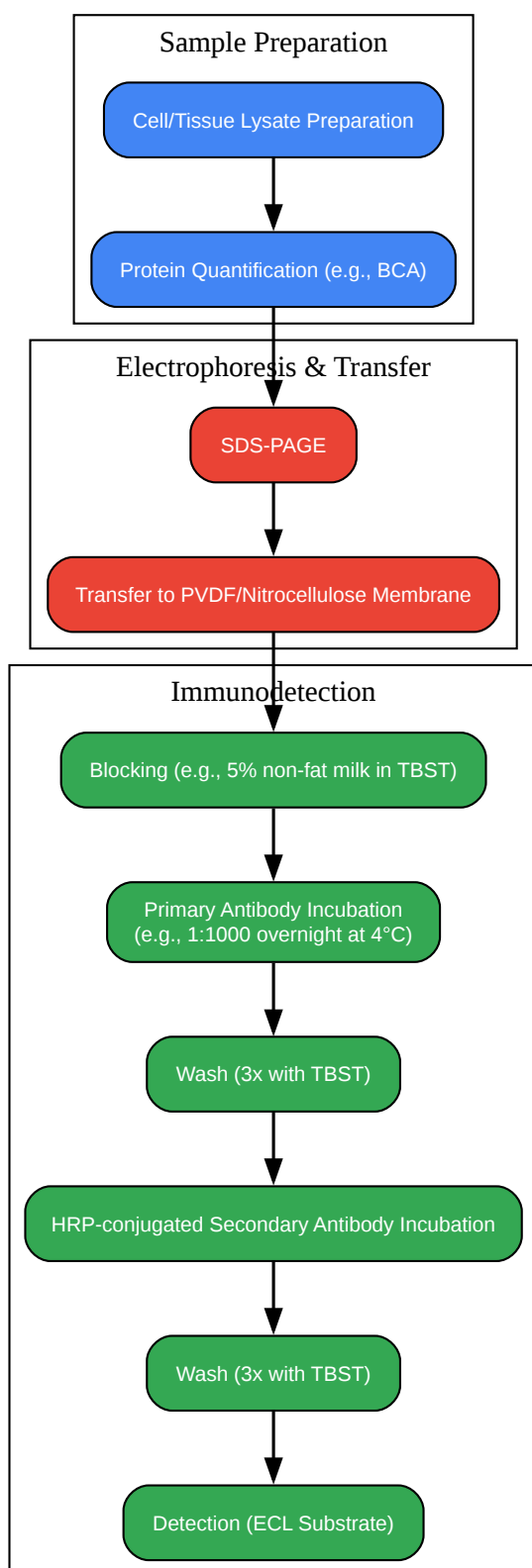
MyBio Source	MBS7 05294 5	Polyclonal	Rabbit	Human, Mouse, Rat	✓	✓	✓
Assay Genie	CAB1 6619	Polyclonal	Rabbit	Human, Mouse	✓ (1:100 0)	✓	
Abcam	ab224 241	Polyclonal	Rabbit	Human	✓ (Paraffin)		

Experimental Methodologies

Detailed and standardized protocols are essential for the successful application of antibodies. Below are generalized protocols for key immunoassays, incorporating specific recommendations where available.

Western Blotting (WB)

This protocol outlines the general steps for detecting NPSR1 in protein lysates.



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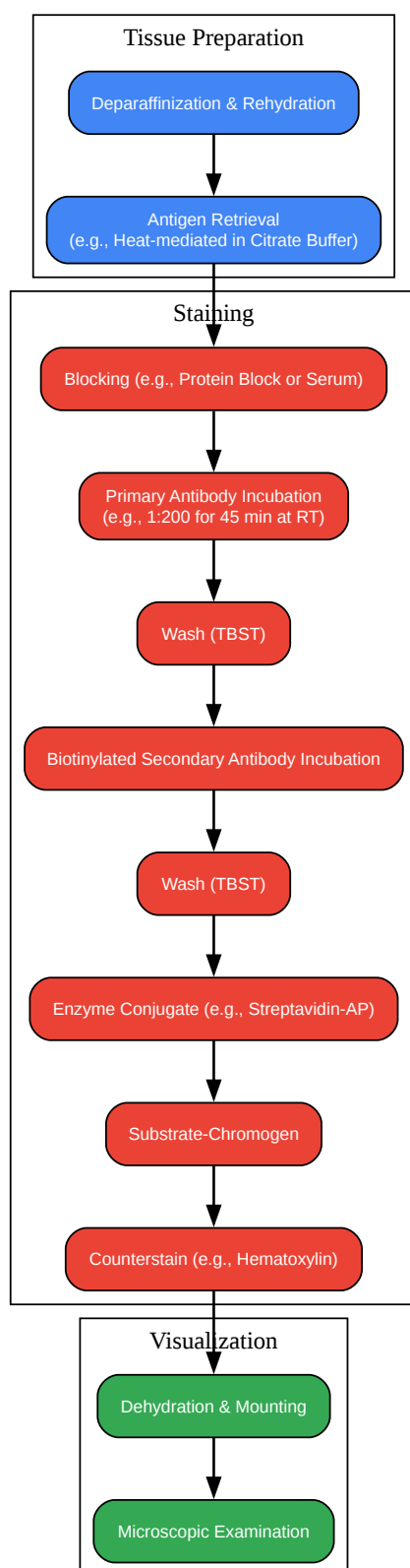
Caption: A standard workflow for Western Blot analysis.

Protocol Details:

- **Lysate Preparation:** Prepare whole-cell or tissue lysates in RIPA buffer supplemented with protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA or Bradford assay.
- **SDS-PAGE:** Load 25-35 µg of protein per lane onto a polyacrylamide gel and separate by electrophoresis.
- **Membrane Transfer:** Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- **Blocking:** Block the membrane for 1 hour at room temperature in 5% non-fat dry milk or BSA in Tris-buffered saline with 0.1% Tween 20 (TBST).
- **Primary Antibody Incubation:** Incubate the membrane with the NPSR1 primary antibody at the recommended dilution (e.g., 1:1000) overnight at 4°C with gentle agitation.[\[4\]](#)
- **Washing:** Wash the membrane three times for 10 minutes each with TBST.
- **Secondary Antibody Incubation:** Incubate the membrane with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- **Detection:** After further washing, add an enhanced chemiluminescence (ECL) substrate and visualize the signal using a chemiluminescence imaging system.

Immunohistochemistry (IHC)

This protocol is designed for the detection of NPSR1 in paraffin-embedded tissue sections.



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Caption: Workflow for Immunohistochemistry on paraffin sections.

Protocol Details:

- **Deparaffinization and Rehydration:** Deparaffinize tissue sections in xylene and rehydrate through a graded series of ethanol to water.
- **Antigen Retrieval:** Perform heat-mediated antigen retrieval using a citrate buffer (pH 6.0) or Tris-EDTA buffer (pH 9.0).^[5] Some protocols may require Proteinase K treatment.^[6]
- **Blocking:** Apply a universal protein block for 20 minutes at room temperature to minimize non-specific binding.^[6]
- **Primary Antibody Incubation:** Apply the diluted NPSR1 primary antibody (e.g., 1:50 to 1:200) and incubate for 45 minutes at room temperature.^{[5][6][7]}
- **Secondary Antibody:** After washing, apply a biotinylated secondary antibody for 30 minutes.^[6]
- **Detection:** Incubate with an enzyme conjugate such as alkaline phosphatase-streptavidin, followed by the appropriate substrate-chromogen solution.
- **Counterstaining, Dehydration, and Mounting:** Counterstain with hematoxylin, dehydrate the sections, and mount with a coverslip for microscopic analysis.

Summary and Recommendations

The choice of an NPSR1 antibody will depend on the specific application and the species being studied.

- For Western Blotting, antibodies from Thermo Fisher Scientific (PA5-100959), Boster Bio (A03835), and Assay Genie (CAB16619) have published recommended dilutions and appear to be reliable choices for detecting NPSR1 in human, mouse, and rat samples.
- For Immunohistochemistry, Thermo Fisher Scientific (PA5-100959, PA5-52442), Proteintech (25085-1-AP), and Abcam (ab224241) provide antibodies validated for use in paraffin-embedded human tissues. Antigen retrieval conditions may need to be optimized for best results.

- For broader applications including Immunocytochemistry, Thermo Fisher Scientific's PA5-100959 antibody shows versatility across multiple platforms.

Researchers should always perform an initial validation of any new antibody lot in their specific experimental setup. The data and protocols provided in this guide serve as a starting point to facilitate the selection and effective use of NPSR1 antibodies in your research.

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